

In-Depth Technical Guide to the Physical Properties of N-Boc-2-bromoaniline

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Compound of Interest

Compound Name: *N-(tert-Butoxycarbonyl)-2-bromoaniline*

Cat. No.: *B1336153*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of N-Boc-2-bromoaniline, also known as tert-butyl (2-bromophenyl)carbamate. This compound is a vital intermediate in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules. Understanding its physical characteristics is crucial for its effective handling, application in reactions, and for the purification of its derivatives.

Core Physical and Chemical Properties

N-Boc-2-bromoaniline is an N-Boc-protected form of 2-bromoaniline.^[1] The tert-butoxycarbonyl (Boc) protecting group imparts specific solubility characteristics and allows for selective reactions at other sites of the molecule.^[2]

Data Presentation: Quantitative Physical Properties

The following table summarizes the key quantitative physical properties of N-Boc-2-bromoaniline. It is important to note that a definitive melting point for the 2-bromo isomer is not consistently reported in the literature. For comparative purposes, the melting point of the isomeric N-Boc-4-bromoaniline is included.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₄ BrNO ₂	[2][3]
Molecular Weight	272.14 g/mol	[3]
Appearance	White to off-white solid	[2]
Melting Point	Data not available in cited literature.	
Melting Point (4-bromo isomer)	103-106 °C	[4]
Boiling Point	110 °C at 0.3 mmHg	[1]
Density	1.342 g/mL at 25 °C	[1]
Refractive Index (n _{20/D})	1.54	[1]
Flash Point	110 °C (230 °F) - closed cup	[1]
Solubility	Soluble in organic solvents such as dichloromethane and ethyl acetate; less soluble in water.	[2][5]

Experimental Protocols

The following sections detail generalized, standard laboratory protocols for the determination of the key physical properties listed above. These methods are widely applicable to solid organic compounds like N-Boc-2-bromoaniline.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range typically signifies a pure compound.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, crystalline N-Boc-2-bromoaniline is finely powdered. The open end of a glass capillary tube is pressed into the powder. The tube is

then inverted and tapped gently to pack the solid into the closed end, aiming for a sample height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus (e.g., a Mel-Temp or similar device) alongside a calibrated thermometer.
- **Heating:** The sample is heated at a steady, slow rate (approximately 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears (T_1) and the temperature at which the entire sample becomes a clear liquid (T_2) are recorded. The melting point is reported as the range $T_1 - T_2$.

Determination of Boiling Point at Reduced Pressure

For compounds that may decompose at their atmospheric boiling point, distillation under reduced pressure is employed.

Methodology: Vacuum Distillation

- **Apparatus Setup:** A small-scale distillation apparatus is assembled, including a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum pump via a vacuum trap and a manometer to monitor the pressure.
- **Procedure:** The N-Boc-2-bromoaniline sample is placed in the round-bottom flask with a boiling chip or magnetic stirrer. The system is evacuated to the desired pressure (e.g., 0.3 mmHg).
- **Heating:** The flask is gently heated in an oil bath.
- **Observation:** The temperature is recorded when the liquid boils and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of a solid can be determined using the liquid displacement method.

Methodology: Liquid Displacement

- Initial Mass: A known mass of N-Boc-2-bromoaniline is accurately weighed on an analytical balance.
- Volume Measurement: A graduated cylinder is filled with a liquid in which the compound is insoluble (e.g., water, if insolubility is confirmed, or a non-reactive hydrocarbon). The initial volume (V_1) is recorded.
- Displacement: The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are trapped. The new volume (V_2) is recorded.
- Calculation: The volume of the solid is the difference between the final and initial volumes ($V_2 - V_1$). The density is then calculated by dividing the mass of the solid by its determined volume.

Determination of Refractive Index

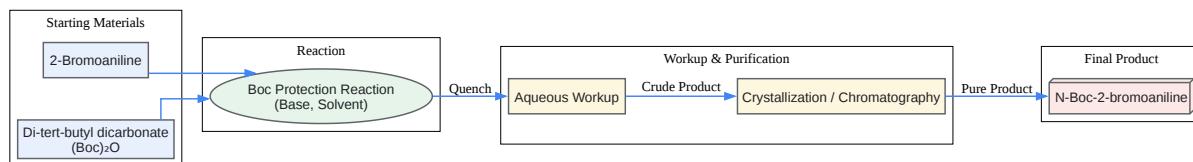
Although N-Boc-2-bromoaniline is a solid at room temperature, its refractive index can be measured by melting the solid and applying the liquid to a refractometer.

Methodology: Abbe Refractometer

- Sample Preparation: A small sample of N-Boc-2-bromoaniline is melted on a hot plate to a clear liquid.
- Apparatus Setup: The prisms of an Abbe refractometer are cleaned with a suitable solvent (e.g., acetone) and allowed to dry. The instrument is calibrated using a standard of known refractive index.
- Measurement: A few drops of the molten sample are placed on the lower prism, and the prisms are closed. Light is directed through the sample.
- Observation: The eyepiece is adjusted until the light and dark fields are in sharp focus. The dividing line is aligned with the crosshairs, and the refractive index is read from the scale. The temperature is also recorded, as refractive index is temperature-dependent.

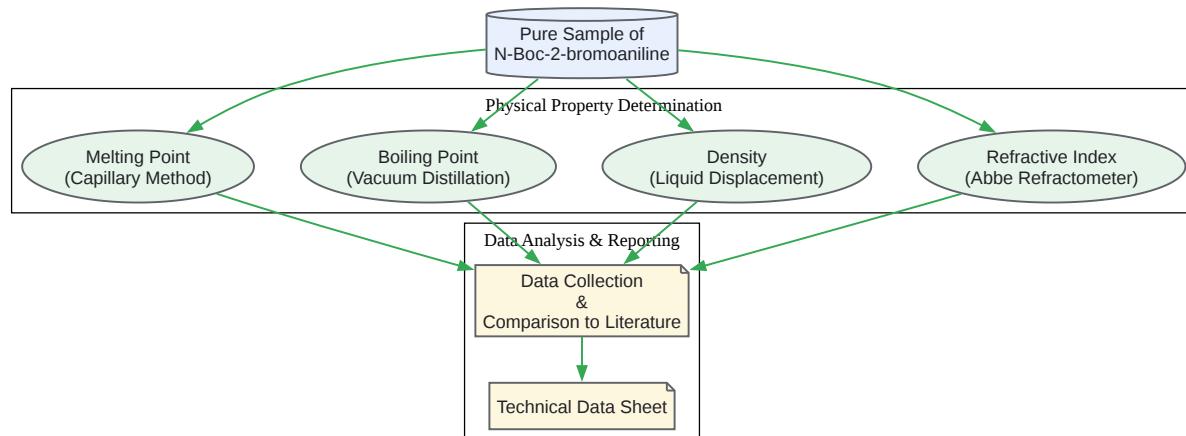
Visualizations: Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key logical workflows relevant to N-Boc-2-bromoaniline.



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Caption: Logical workflow for the synthesis of N-Boc-2-bromoaniline.



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Caption: General experimental workflow for physical property determination.

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